

Proper Disposal of 3-Hydroxy-2-iodo-6-methylpyridine: A Comprehensive Guide

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Compound of Interest

Compound Name: 3-Hydroxy-2-iodo-6-methylpyridine

Cat. No.: B185291

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This document provides essential safety and logistical information for the proper disposal of **3-Hydroxy-2-iodo-6-methylpyridine** (CAS No. 23003-30-7). The following procedures are designed for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of this compound, minimizing risks to personnel and the environment. Adherence to local, state, and federal regulations is mandatory.

Immediate Safety and Hazard Information

3-Hydroxy-2-iodo-6-methylpyridine is a hazardous substance with the following classifications:

- Acute Toxicity: Toxic if swallowed and fatal in contact with skin.[\[1\]](#)
- Skin Corrosion/Irritation: Causes skin irritation.[\[1\]](#)
- Eye Damage/Irritation: Causes serious eye irritation.[\[1\]](#)
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[\[1\]](#)

Personal Protective Equipment (PPE) is mandatory when handling this compound.

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles or face shield (EN 166 compliant).
Skin Protection	Chemically resistant gloves (e.g., nitrile, neoprene), lab coat, and other protective clothing as needed.
Respiratory Protection	Use only in a well-ventilated area, preferably a chemical fume hood. If dust is generated, use a NIOSH-approved respirator.

Disposal Plan: Operational Procedures

The primary recommended method for the disposal of **3-Hydroxy-2-iodo-6-methylpyridine** is through an approved hazardous waste disposal plant.^[1] This typically involves incineration by a licensed contractor. For laboratory settings, a chemical neutralization protocol can be employed to convert the compound into a less hazardous form before collection by a waste disposal service.

Waste Segregation and Collection

All waste containing **3-Hydroxy-2-iodo-6-methylpyridine**, including contaminated labware and PPE, must be segregated as halogenated organic waste.

- Solid Waste: Collect in a designated, clearly labeled, and sealed container.
- Liquid Waste (Solutions): Collect in a labeled, sealed, and chemically compatible container.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name, and the associated hazards.

Experimental Protocol: Chemical Neutralization

This protocol describes the reductive dehalogenation of **3-Hydroxy-2-iodo-6-methylpyridine** using sodium thiosulfate. This procedure should be performed in a chemical fume hood with appropriate PPE.

Principle: Sodium thiosulfate reduces the iodine on the pyridine ring to iodide, a less toxic and more environmentally benign form.

Materials:

- Waste **3-Hydroxy-2-iodo-6-methylpyridine**
- Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$)
- Sodium bicarbonate (NaHCO_3)
- Deionized water
- Ethanol or isopropanol
- Stir plate and stir bar
- pH paper or pH meter
- Appropriate reaction vessel and waste container

Procedure:

- Preparation of the Reaction Mixture:
 - For every 1 gram of **3-Hydroxy-2-iodo-6-methylpyridine** waste, dissolve it in 10-20 mL of a suitable solvent (e.g., ethanol or isopropanol) in a reaction vessel.
 - In a separate container, prepare a 10% (w/v) solution of sodium thiosulfate in deionized water.
 - Prepare a 5% (w/v) solution of sodium bicarbonate in deionized water.
- Neutralization Reaction:
 - While stirring the dissolved **3-Hydroxy-2-iodo-6-methylpyridine** solution, slowly add the 10% sodium thiosulfate solution. A general starting point is a 2:1 molar ratio of sodium thiosulfate to the iodo-compound.

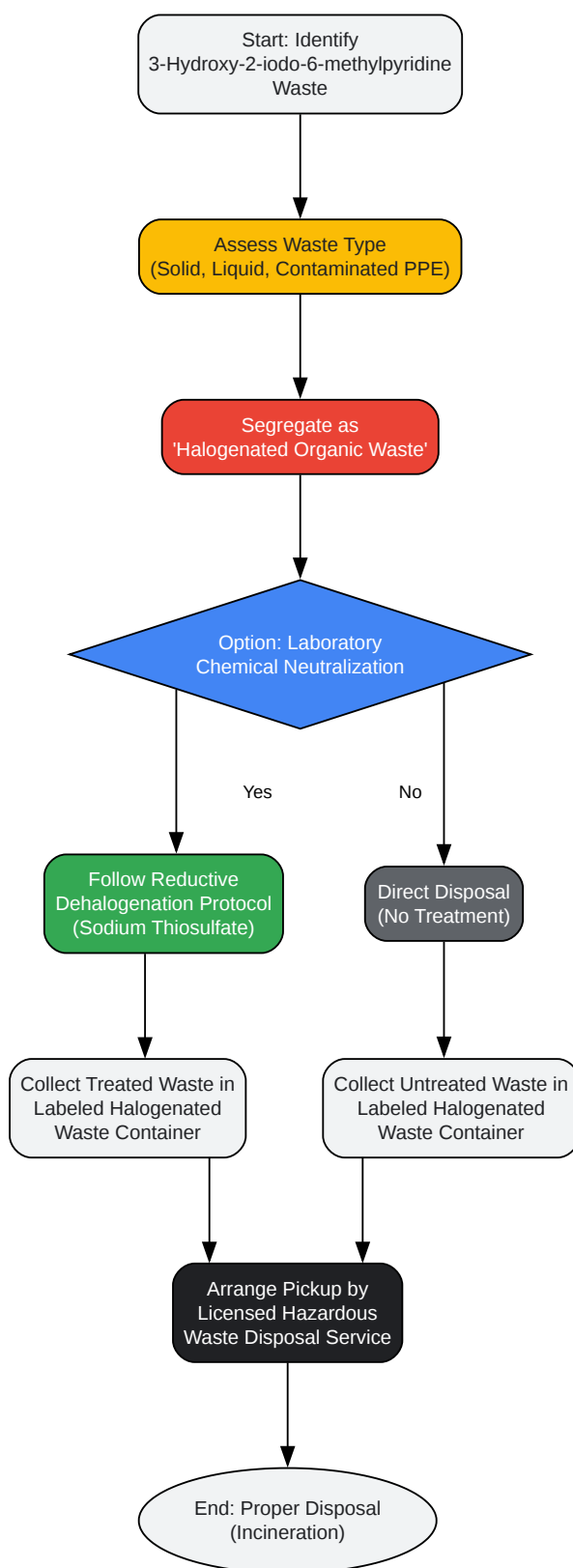
- After the addition of sodium thiosulfate, slowly add the 5% sodium bicarbonate solution to maintain a slightly alkaline pH (pH 8-9). This helps to neutralize any acidic byproducts.
- Allow the reaction to stir at room temperature for a minimum of 2 hours.
- Verification of Neutralization (Optional):
 - The completion of the reaction can be monitored by thin-layer chromatography (TLC) or other appropriate analytical methods to confirm the disappearance of the starting material.
- Waste Collection:
 - Once the reaction is complete, the resulting solution should be collected in a designated halogenated waste container. Although the primary hazard has been reduced, the mixture still contains organic compounds and should be disposed of as hazardous waste.
 - Label the container with the contents, including the reaction products (e.g., "Neutralized **3-Hydroxy-2-iodo-6-methylpyridine** waste").

Quantitative Data for Disposal

Parameter	Value	Notes
Molar Mass of Compound	235.02 g/mol	C ₆ H ₆ INO
Molar Mass of Na ₂ S ₂ O ₃	158.11 g/mol	Anhydrous
Stoichiometric Ratio	~2 moles Na ₂ S ₂ O ₃ : 1 mole of Compound	Recommended for the reduction of the aryl iodide. An excess of thiosulfate is often used to ensure complete reaction.
Recommended pH	8 - 9	Maintained by the addition of sodium bicarbonate solution.
Reaction Time	≥ 2 hours	At room temperature with stirring.
Solvent Volume	10-20 mL per gram of waste	Ethanol or isopropanol are suitable choices.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **3-Hydroxy-2-iodo-6-methylpyridine**.



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Caption: Disposal workflow for **3-Hydroxy-2-iodo-6-methylpyridine**.

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References

- 1. Tackling the increasing contamination of the water supply by iodinated contrast media - PMC [pmc.ncbi.nlm.nih.gov]
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